Application Note: Scale-Up Synthesis of 6-Bromo-1-methylindolin-2-one

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Compound of Interest

Compound Name:	*6-Bromo-1-methylindolin-2-one*
CAS No.:	*897957-06-1*
Cat. No.:	*B1489526*

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Executive Summary

This guide details the process development and scale-up protocol for the synthesis of **6-Bromo-1-methylindolin-2-one** (CAS: 114614-27-0).[1] This moiety is a critical pharmacophore and intermediate in the synthesis of multi-targeted tyrosine kinase inhibitors (e.g., analogs of Nintedanib).

While laboratory-scale methods often utilize the Wolff-Kishner reduction of 6-bromoisatin, this protocol focuses on the Direct Regioselective N-Methylation of 6-Bromooxindole.[1] This route is selected for scale-up (100 g – 1 kg) due to its superior atom economy, avoidance of high-energy hydrazine species, and simplified workup.

Key Technical Achievement: High-yield (>85%) production with strict control of the C-3 gem-dimethyl impurity via temperature-controlled phase-transfer catalysis.[1]

Retrosynthetic Analysis & Route Selection

Route Comparison

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Two primary routes exist for accessing the target scaffold.

- Route A (Isatin Reduction): Methylation of 6-bromoisatin followed by hydrazine reduction.
  - Pros: High regioselectivity for N-methylation.[1][2]
  - Cons: Requires toxic hydrazine hydrate; high-temperature reduction (120°C+) poses thermal safety risks on kilo-scale; two distinct unit operations.[1]
- Route B (Direct Oxindole Methylation): Direct alkylation of 6-bromooxindole.
  - Pros: Single step; mild conditions; commercially available starting material.[1]
  - Cons: Risk of C-3 alkylation (dimethylation) and O-alkylation.
  - Decision:Route B is selected for process optimization.[1] By utilizing a weak base (

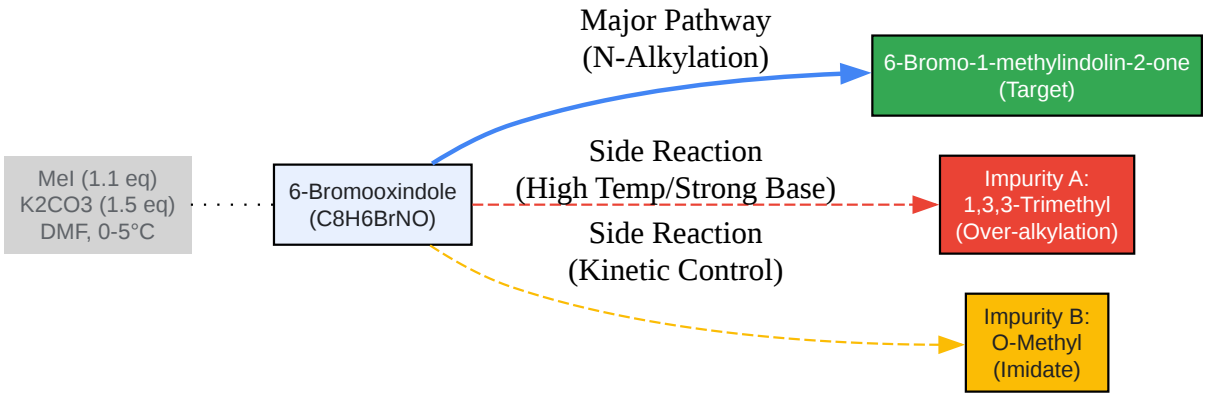
) and polar aprotic solvent, we maximize the acidity difference between N-H (

    ~18.5) and C-3 H (

    ~29), ensuring exclusive N-alkylation.

Reaction Pathway Diagram

The following diagram illustrates the selected pathway and potential impurity risks.



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Figure 1: Reaction pathway highlighting the critical selectivity between N-alkylation (Target) and C/O-alkylation (Impurities).

Process Safety & Critical Parameters

Safety Critical Control Points (SCCP)

- Exotherm Control: The deprotonation of 6-bromooxindole is exothermic.[1] Methyl iodide addition is also exothermic.[1] Strict Limit: Maintain internal temperature (

) < 10°C during addition.

- Reagent Toxicity: Methyl Iodide (MeI) is a neurotoxin and suspected carcinogen. Use a closed dosing system or a scrubber containing aqueous ammonia/ethanol to quench off-gassing.[1]

- Solvent Handling: DMF causes liver damage.[1] Ensure proper ventilation.[1]

Key Process Parameters (KPP)

Parameter	Range	Rationale
Stoichiometry (Base)	1.2 – 1.5 eq	Sufficient to neutralize HI; excess ensures complete conversion without promoting C-alkylation (unlike NaH).[1]
Stoichiometry (MeI)	1.05 – 1.1 eq	Slight excess drives reaction; too much (>1.2 eq) increases risk of C-3 methylation.
Temperature	0°C – 5°C (Addition)20°C – 25°C (Aging)	Low temp during addition prevents "hot spots" favoring kinetic O-alkylation or thermodynamic C-alkylation.[1]
Solvent	DMF (5-8 vol)	High solubility of oxindole; poor solubility of inorganic base creates a "surface-controlled" reaction, enhancing selectivity.

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Detailed Experimental Protocol (Scale: 100 g)

Materials

- 6-Bromooxindole: 100.0 g (0.472 mol)
- Potassium Carbonate (

  ), anhydrous, granular: 97.8 g (0.708 mol, 1.5 eq)
- Iodomethane (MeI): 73.6 g (32.3 mL, 0.519 mol, 1.1 eq)
- N,N-Dimethylformamide (DMF): 600 mL (6 volumes)
- Water (Deionized): 2000 mL
- Ethyl Acetate / Hexanes (for recrystallization if needed)

Step-by-Step Methodology

Step 1: Reaction Setup

- Equip a 2 L 3-neck round-bottom flask with a mechanical stirrer (Teflon blade), internal temperature probe, and a pressure-equalizing addition funnel.
- Charge 6-Bromooxindole (100 g) and DMF (500 mL). Stir at 250 rpm until fully dissolved (clear amber solution).
- Add

  (97.8 g) in one portion. The mixture will become a heterogeneous suspension.[1]
- Cool the mixture to 0–5°C using an ice/water bath.

Step 2: Reagent Addition (Critical Step) 5. Charge MeI (32.3 mL) into the addition funnel. Dilute with DMF (100 mL) to prevent localized high concentrations. 6. Add the MeI solution dropwise over 60 minutes, maintaining

.

- Note: Faster addition generates heat and increases impurity formation.

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- After addition, remove the ice bath and allow the reaction to warm to 20–25°C naturally.
- Stir for 3–5 hours.

Step 3: In-Process Control (IPC) 9. Sample 50 µL of reaction mixture, quench in MeCN/Water (1:1), and analyze by HPLC.

- Target: Starting Material < 0.5%.
- Acceptance: N-Methyl product > 98%; C-Methyl impurity < 0.5%.[1]

Step 4: Workup & Isolation 10. Prepare a 5 L flask with Water (2000 mL) and cool to 10–15°C. 11. Slowly pour the reaction mixture into the vigorously stirred water. The product will precipitate immediately as an off-white to beige solid.[1]

- Why: DMF is miscible with water; the organic product is not.[1] This "drowning out" method avoids extraction solvents.[1]

- Stir the slurry for 1 hour to ensure all DMF is removed from the crystal lattice.
- Filter the solid using a Büchner funnel.[1]
- Wash the cake with Water (3 x 300 mL) to remove residual inorganic salts and DMF.
- Wash with cold Hexane (200 mL) to displace water and aid drying.

Step 5: Drying & Purification 16. Dry the solid in a vacuum oven at 45°C for 12 hours. 17. Yield Expectation: 90–95 g (85–90%). 18. Purity Check: If purity is < 99% or color is dark, recrystallize from Ethyl Acetate/Hexane (1:3). Dissolve in hot EtOAc, filter hot (to remove inorganic traces), then add Hexane and cool.

Analytical Specifications

Characterization Data[1]

- Appearance: Off-white to pale yellow crystalline solid.[1]

- Melting Point: 162–164°C (Lit. 163°C).[1]

- 1H NMR (400 MHz, DMSO-d6):

  7.45 (s, 1H, H-7), 7.20 (d, J=8.0 Hz, 1H, H-4), 7.15 (d, J=8.0 Hz, 1H, H-5), 3.52 (s, 2H, CH2), 3.12 (s, 3H, N-CH3).

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- Diagnostic Signal: The N-methyl singlet at 3.12 ppm is distinct.[1] Absence of signal at ~1.4 ppm confirms no gem-dimethyl (C-alkylation).

HPLC Method (IPC & Release)

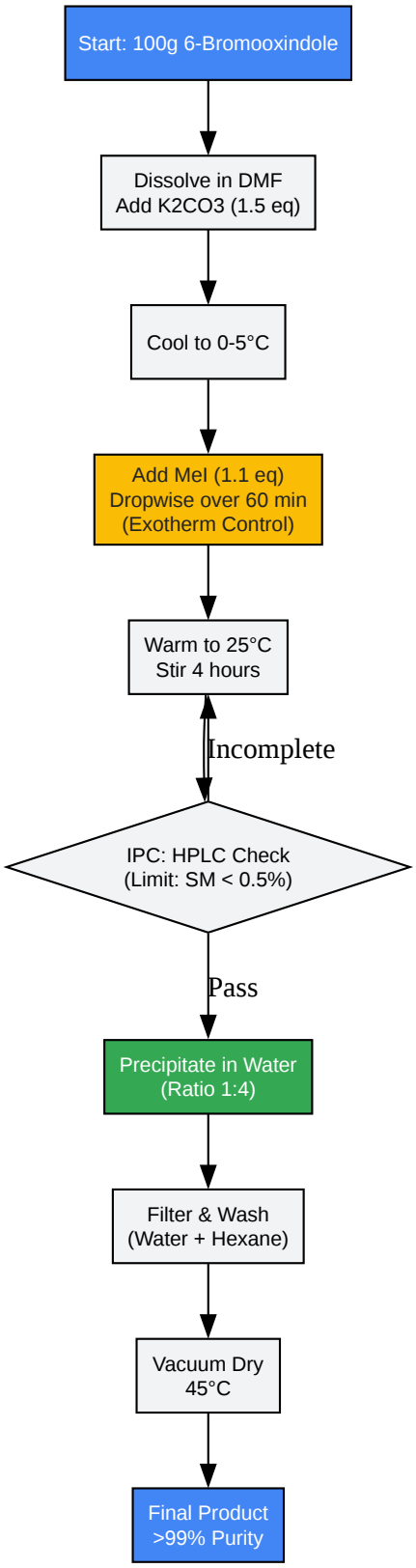
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Phosphoric acid in Water.[1]
- Mobile Phase B: Acetonitrile.[1][3]
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV @ 254 nm.[1]

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Low Yield (<70%)	Incomplete precipitation; DMF content too high in water quench.[1]	Increase water volume to 1:5 ratio (Reaction:Water). Cool water to 5°C.
Impurity: 1,3,3-Trimethyl	Temperature too high during addition; Excess MeI used.	strictly keep T < 5°C. Reduce MeI to 1.05 eq.
Dark Color (Brown/Red)	Oxidation of oxindole anion.	Ensure inert atmosphere (blanket) during reaction.
Stuck Reaction	Old/Wet .	Use freshly ground, anhydrous . Water kills the reaction.[1]

Workflow Visualization

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Figure 2: Step-by-step unit operation flow for the synthesis.

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